

# An In-depth Technical Guide to the Chemical Properties and Structure of Flupropanate

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## Compound of Interest

Compound Name: *Flupropanate*

Cat. No.: *B1195273*

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This document provides a comprehensive overview of the chemical and physical properties of **flupropanate**, a halogenated aliphatic herbicide. It details its chemical structure, key quantitative data, experimental protocols for its synthesis and analysis, and its herbicidal mode of action.

## Chemical Identity and Structure

**Flupropanate**, systematically named 2,2,3,3-tetrafluoropropanoic acid, is a synthetic organofluorine compound belonging to the carboxylic acid class. It is often used in the form of its sodium salt (**flupropanate**-sodium) in commercial herbicide formulations to enhance its solubility in water.

- IUPAC Name: 2,2,3,3-tetrafluoropropanoic acid
- CAS Number: 756-09-2
- Chemical Formula:  $C_3H_2F_4O_2$
- Synonyms: **Flupropanate** [ISO], 2,2,3,3-Tetrafluoropropionic acid, Tetrapion

The structure consists of a three-carbon propanoic acid backbone where the carbons at positions 2 and 3 are fully substituted with fluorine atoms. This high degree of fluorination is critical to its chemical stability and herbicidal activity.

## Molecular Structure Identifiers:

- SMILES: C(C(C(=O)O)(F)F)(F)F
- InChI Key: PXRROZVNOOEPPZ-UHFFFAOYSA-N

## Physicochemical Properties

The physicochemical properties of **flupropanate** and its commonly used sodium salt are summarized below. These properties govern its environmental fate, bioavailability, and formulation characteristics.

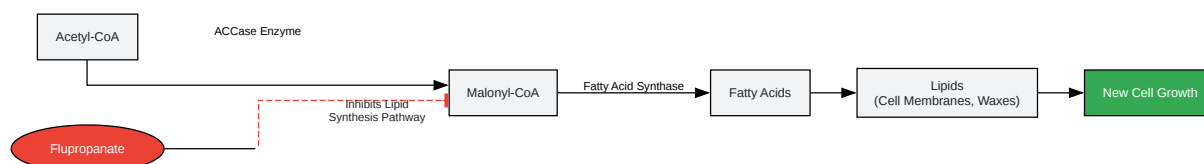
Property	Value (Flupropanate Acid)	Value (Flupropanate- Sodium Salt)	Reference(s)
Molecular Weight	146.04 g/mol	168.02 g/mol	[1][2][3]
Physical State	Colorless to light yellow liquid	Colorless crystals	[4][5]
Melting Point	Not specified	166 °C	[5]
Boiling Point	133-135 °C	Decomposes before boiling	[6]
Water Solubility	78 mg/L (Low)	3,900,000 mg/L (Very High / Infinitely miscible)	[4][5][7]
Vapor Pressure	Not specified	40.0 mPa (at 20 °C)	[5]
Log Koc	0.939	Not applicable	[2]

The significant difference in water solubility between the acid and its sodium salt is a key aspect of its formulation. The sodium salt is highly soluble, making it suitable for water-soluble liquid or granular herbicide formulations.[4][8] The low soil organic carbon-water partitioning coefficient (Koc) indicates a low affinity for binding to soil particles, suggesting high mobility and a potential for leaching in certain soil types.[2]

## Mode of Action: Inhibition of Lipid Synthesis

**Flupropanate** is classified as a Group J (HRAC Group Z) herbicide.[4][9] Its primary mode of action is the inhibition of lipid biosynthesis in susceptible plant species, a fundamental process for building cell membranes and storing energy.[1][2][8] This systemic herbicide is absorbed primarily through the roots and translocated throughout the plant.[8]

The inhibition of fatty acid synthesis disrupts the production of phospholipids, which are essential components for new cell membranes required for cell division and growth.[1] The slow-acting nature of **flupropanate**, with effects becoming visible over 3-12 months, is characteristic of herbicides that disrupt these fundamental anabolic pathways.[4]



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**Flupropanate's** herbicidal mode of action.

## Experimental Protocols

### Synthesis of Flupropanate

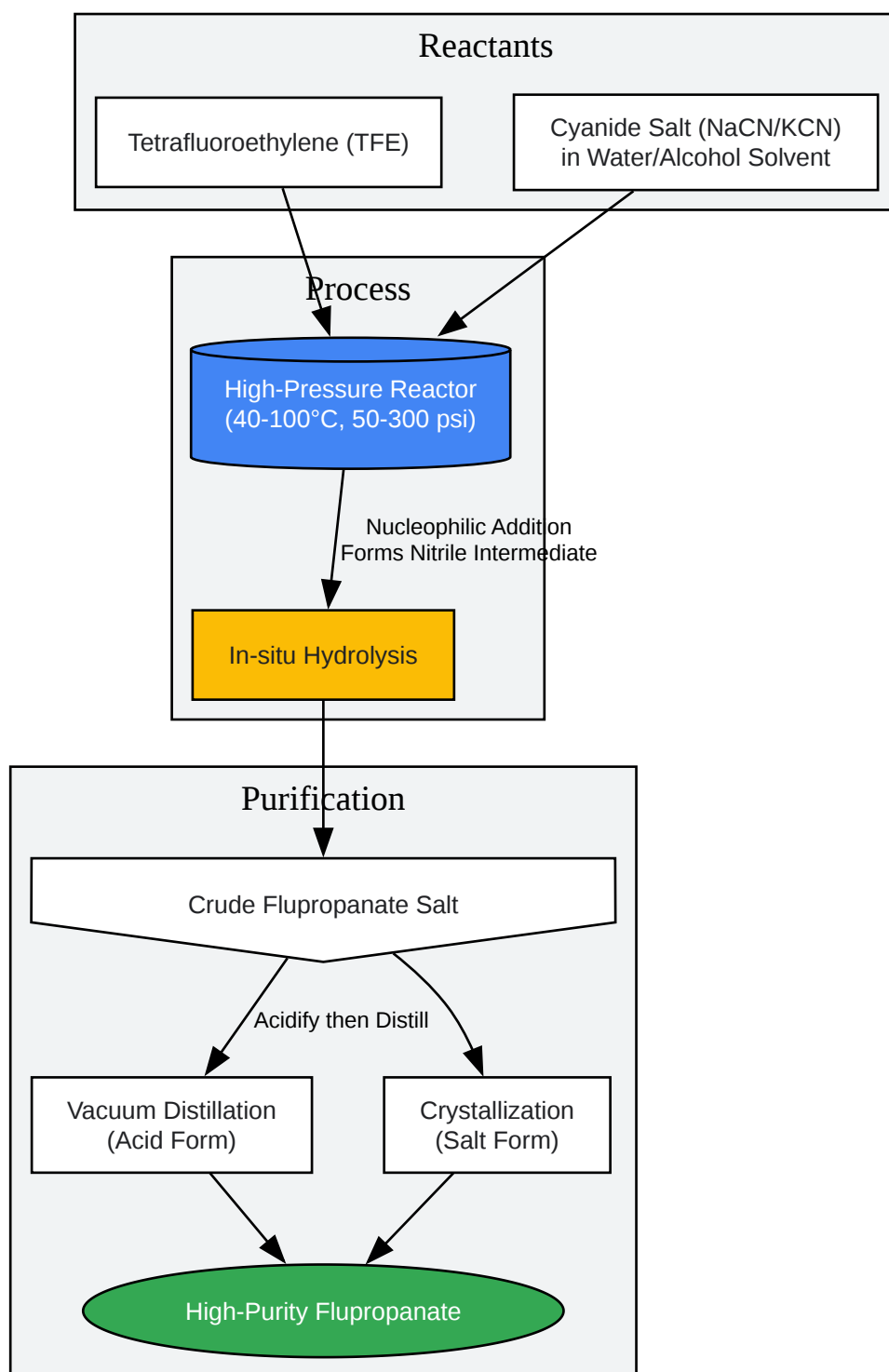
Several synthetic routes for **flupropanate** have been developed. A prominent industrial method is the cyanide-mediated pathway, which offers high yield and purity.

#### Protocol: Cyanide-Mediated Synthesis of **Flupropanate**

- **Reaction Setup:** A high-pressure reactor is charged with a water-alcohol solvent mixture (e.g., 20-60% water in methanol) and a cyanide salt (e.g., sodium or potassium cyanide).
- **Reactant Addition:** Gaseous tetrafluoroethylene (TFE) is introduced into the reactor under controlled pressure, typically ranging from 50-300 psi. The reaction is maintained at a

temperature between 40-100°C.

- **Nucleophilic Addition:** The cyanide ion acts as a nucleophile, attacking the electrophilic TFE molecule. This initiates a series of reactions leading to the formation of a fluorinated nitrile intermediate.
- **Hydrolysis:** The nitrile intermediate is subsequently hydrolyzed under aqueous conditions within the reactor. This step converts the nitrile group (-CN) into a carboxylate group (-COO<sup>-</sup>), forming the sodium or potassium salt of **flupropanate**.
- **Purification:** The resulting **flupropanate** salt is purified from the reaction mixture. Common purification techniques include:
  - **Multi-stage Vacuum Distillation:** To separate the **flupropanate** acid (after acidification) from byproducts. The relatively low boiling point of the acid (66-67°C at 50 mmHg) facilitates this separation.[\[1\]](#)
  - **Crystallization:** The **flupropanate** salt can be purified by controlled crystallization from an aqueous-alcoholic solution, yielding a high-purity solid product.[\[1\]](#)
  - **Liquid-Liquid Extraction:** The acid form can be extracted from the aqueous phase using an organic solvent like diethyl ether after adjusting the pH to <3.[\[1\]](#)



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